

Personal protective equipment for handling 2-Ethyl-4-methylpentanal

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Compound of Interest

Compound Name: 2-Ethyl-4-methylpentanal

Cat. No.: B086117

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Essential Safety and Handling Guide for 2-Ethyl-4-methylpentanal

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This document provides critical safety, handling, and disposal information for **2-Ethyl-4-methylpentanal** (CAS No. 10349-95-8). Adherence to these guidelines is essential for ensuring laboratory safety and operational integrity.

Chemical Identification and Physical Properties

Property	Value
CAS Number	10349-95-8[1][2][3][4][5][6]
Molecular Formula	C8H16O[1][2][4][5]
Molecular Weight	128.21 g/mol [1][2]
Boiling Point	156.7°C at 760 mmHg[1][4]
Flash Point	48°C[1][4]
Density	0.808 g/cm³[4]
Refractive Index	1.408[1][4]


Hazard Identification and GHS Classification


2-Ethyl-4-methylpentanal is classified as a hazardous chemical. The following table summarizes its GHS classification.

GHS Classification	Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor[2]
Skin irritation (Category 2)	H315: Causes skin irritation[2]
Serious eye irritation (Category 2A)	H319: Causes serious eye irritation[2]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[2]

Signal Word: Warning

Hazard Pictograms:

 alt text

 alt text

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **2-Ethyl-4-methylpentanal**.

Protection Type	Minimum Requirement
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US) standards). [1]
Skin Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber, Neoprene) inspected prior to use. A flame-retardant lab coat or chemical-resistant apron is required. [1]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate organic vapor cartridge is necessary. [1]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands after use. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. [1]

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if skin irritation occurs. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [1]

Spill and Leak Procedures

In the event of a spill, follow these procedures to mitigate exposure and environmental contamination.

Experimental Protocol for Spill Cleanup:

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).
- **Don Appropriate PPE:** Wear the minimum required PPE as outlined in Section 3.
- **Contain the Spill:** Use a non-combustible absorbent material such as sand, earth, or vermiculite to dike the spill.

- **Absorb the Spill:** Carefully apply the absorbent material to the spill, working from the outside in.
- **Collect and Dispose:** Scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- **Decontaminate the Area:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Report the Spill:** Report the incident to the appropriate environmental health and safety personnel.

Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's integrity and preventing accidents.

- **Handling:** Handle in a well-ventilated place, preferably a chemical fume hood.^[7] Wear suitable protective clothing.^[7] Avoid contact with skin and eyes.^[7] Use non-sparking tools.^[7] Prevent fire caused by electrostatic discharge.^[7]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^[7] Keep away from heat, sparks, and open flames. Store apart from incompatible materials such as oxidizing agents.

Disposal Plan

Dispose of **2-Ethyl-4-methylpentanal** and its containers in accordance with all local, state, and federal regulations.

- **Chemical Disposal:** The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[1] Do not discharge to sewer systems.^[1]
- **Container Disposal:** Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.^[1] Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.^[1]

Visual Workflow Guides

The following diagrams illustrate key operational workflows for handling **2-Ethyl-4-methylpentanal**.

Caption: Standard Operating Procedure for **2-Ethyl-4-methylpentanal**.

Caption: Emergency Response for a Chemical Spill.

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